

# The Solubility of 1-(Methylamino)anthraquinone: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 1-(Methylamino)anthraquinone

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An in-depth examination of the solubility characteristics and related experimental protocols for **1-(Methylamino)anthraquinone**, a compound of interest in various industrial and research applications.

## Introduction

**1-(Methylamino)anthraquinone**, also known as C.I. Disperse Red 9 and C.I. Solvent Red 111, is a synthetic anthraquinone derivative. Its primary application lies in its properties as a red dye for plastics, textiles, and other materials.<sup>[1][2][3]</sup> A thorough understanding of its solubility in various organic solvents is crucial for its effective use in these applications, as well as in the development of new formulations and for toxicological and environmental fate studies. This technical guide provides a comprehensive overview of the solubility of **1-(Methylamino)anthraquinone** in organic solvents, detailed experimental methodologies, and a workflow for its synthesis.

## Core Properties of 1-(Methylamino)anthraquinone

Property	Value	Reference
Chemical Formula	C <sub>15</sub> H <sub>11</sub> NO <sub>2</sub>	[1]
Molecular Weight	237.25 g/mol	[1]
CAS Number	82-38-2	[1]
Appearance	Red powder or crystals	[4]
Melting Point	170-172 °C	[4]

## Quantitative Solubility Data

The solubility of **1-(Methylamino)anthraquinone** in various organic solvents at 20°C is summarized in the table below. This data is essential for researchers in selecting appropriate solvents for dissolution, formulation, and extraction processes.

Solvent	Solubility (g/L) at 20°C
Dichloromethane	32
Methylbenzene (Toluene)	7
Acetone	4
Butyl Acetate	4
Ethylalcohol (Ethanol)	2

Data sourced from Precise Color.[5]

In addition to the quantitative data, qualitative solubility information indicates that **1-(Methylamino)anthraquinone** is also soluble in ethylene glycol ether and linseed oil.[4][6] It is reported to be slightly soluble in benzene and carbon tetrachloride, and insoluble in water.[4][6]

## Experimental Protocols

While specific, detailed experimental protocols for determining the solubility of **1-(Methylamino)anthraquinone** were not found in the literature, a general methodology based

on standard laboratory practices can be employed. The following describes a common approach for determining the solubility of a solid compound in an organic solvent.

## General Procedure for Solubility Determination (Shake-Flask Method)

This method involves creating a saturated solution of the solute in the solvent and then determining the concentration of the solute in that solution.

Materials:

- **1-(Methylamino)anthraquinone** (solid)
- Selected organic solvent(s)
- Analytical balance
- Volumetric flasks
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Pipettes and other standard laboratory glassware

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of solid **1-(Methylamino)anthraquinone** to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial or flask). The amount of solid should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
- **Equilibration:** Place the sealed container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 20°C). Agitate the mixture for a sufficient period

(typically 24-72 hours) to ensure that equilibrium is reached. Visual inspection should confirm the presence of undissolved solid.

- **Phase Separation:** After equilibration, allow the solution to stand undisturbed at the same temperature to allow the excess solid to settle. To ensure complete separation of the solid from the liquid phase, centrifuge the sample at a high speed.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant using a syringe. To remove any remaining fine particles, pass the aliquot through a syringe filter into a pre-weighed volumetric flask.
- **Dilution and Analysis:** Dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument. Determine the concentration of **1-(Methylamino)anthraquinone** in the diluted solution using a calibrated HPLC or UV-Vis spectrophotometer.
- **Calculation:** Calculate the solubility of **1-(Methylamino)anthraquinone** in the solvent at the specified temperature, taking into account the dilution factor. The solubility is typically expressed in g/L or mol/L.

## Synthesis of 1-(Methylamino)anthraquinone

The synthesis of **1-(Methylamino)anthraquinone** can be achieved through the reaction of 1-chloroanthraquinone with methylamine. This process is a key industrial method for producing this dye.



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### Synthesis Workflow for 1-(Methylamino)anthraquinone

## Conclusion

This technical guide provides essential information on the solubility of **1-(Methylamino)anthraquinone** in a range of organic solvents, which is critical for its application in research and industry. The provided quantitative data, along with a general experimental protocol for solubility determination, offers a solid foundation for scientists and professionals working with this compound. The visualization of the synthesis workflow further aids in understanding the production of this important dye. Further research could focus on expanding the quantitative solubility data to a wider range of solvents and temperatures.

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